

Personal protective equipment for handling Graveoline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Graveoline

Cat. No.: B3190408

[Get Quote](#)

Essential Safety and Handling Guide for Graveoline

This guide provides crucial safety protocols and operational procedures for laboratory personnel handling **Graveoline**. The following information is intended for researchers, scientists, and drug development professionals to ensure safe handling, use, and disposal of this compound.

Hazard Identification and Quantitative Data

Graveoline is a chemical compound that requires careful handling due to its potential health hazards. The primary known hazard is that it is harmful if swallowed.^{[1][2]} The toxicological properties have not been thoroughly investigated, and therefore, it should be handled with caution, assuming it may have other unknown hazards.^[1]

Below is a summary of its known physical and chemical properties:

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₃ NO ₃	PubChem
Molecular Weight	279.29 g/mol	PubChem[3]
Appearance	White to Off-White Solid	ChemicalBook[2]
Melting Point	204-205 °C	ChemicalBook[2]
Boiling Point	436.7 ± 45.0 °C (Predicted)	ChemicalBook[2]
Density	1.327 ± 0.06 g/cm ³ (Predicted)	ChemicalBook[2]
Solubility	Slightly soluble in Chloroform and Methanol	ChemicalBook[2]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to minimize exposure through inhalation, skin contact, or ingestion.[4]

PPE Category	Minimum Requirement	Specifications and Best Practices
Hand Protection	Double-gloving with nitrile gloves	Inspect gloves for any signs of degradation or punctures before use. Change gloves immediately if they become contaminated. For tasks with a higher risk of splashes, consider using thicker, chemical-resistant gloves.
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles.	If there is a risk of splashing or aerosol generation, a face shield must be worn in addition to safety glasses or goggles. ^[5]
Body Protection	A fully buttoned, long-sleeved laboratory coat.	Ensure the lab coat is made of a suitable material. For handling highly toxic substances, a disposable gown over the lab coat can provide additional protection. ^[6]
Respiratory Protection	Not generally required if handled in a certified chemical fume hood.	If work cannot be conducted in a fume hood, or if there is a risk of generating aerosols, a NIOSH-approved respirator (e.g., N95) is required. ^[4] Proper fit-testing and training are necessary for respirator use. ^[5]
Footwear	Closed-toe and closed-heel shoes.	Shoes should be made of a non-porous material to prevent absorption of any spills.

Operational Plan: Safe Handling and Weighing

Due to the risk of inhaling airborne particles, all manipulations of solid **Graveoline** must be performed in a certified chemical fume hood or other ventilated enclosure.^{[7][8]}

Experimental Workflow for Weighing and Solubilizing **Graveoline**



[Click to download full resolution via product page](#)

Caption: Workflow for the safe weighing and solubilization of **Graveoline**.

Experimental Protocol: Preparation of a 10 mM Stock Solution of Graveoline

This protocol details the steps for preparing a 10 mM stock solution of **Graveoline** in DMSO.

Materials:

- **Graveoline** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes or vials with caps
- Calibrated analytical balance
- Pipettors and appropriate tips
- Vortex mixer

Procedure:

- Preparation:
 - Don all required PPE as specified in the table above.
 - Perform all subsequent steps in a certified chemical fume hood.
 - Label a clean vial with the compound name, concentration, solvent, and date.
- Weighing:
 - Place the labeled, empty vial with its cap on the analytical balance and tare it.^[9]
 - Carefully add the desired amount of **Graveoline** to the vial using a clean spatula. Aim for a quantity that will yield the desired concentration and volume (e.g., for 1 mL of a 10 mM solution, weigh out 2.79 mg).

- Close the vial and re-weigh it to determine the exact mass of the compound. Record this value.
- If adjustments are needed, return the vial to the fume hood to add or remove the powder.
[9]
- Solubilization:
 - Based on the actual mass of **Graveolinine**, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the vial containing the solid **Graveolinine**.
 - Cap the vial securely and vortex gently until the solid is completely dissolved.
- Storage:
 - Store the stock solution at an appropriate temperature (e.g., -20°C or -80°C) in a clearly labeled and sealed container.

Disposal Plan

All waste contaminated with **Graveolinine** must be treated as hazardous chemical waste.[10]

- Solid Waste:
 - Contaminated consumables such as gloves, weigh paper, and pipette tips should be collected in a designated, sealed, and clearly labeled hazardous waste container.[11]
 - This container should be kept closed except when adding waste.[10]
- Liquid Waste:
 - Unused or waste solutions of **Graveolinine** should be collected in a separate, sealed, and labeled hazardous waste container.
 - Do not mix with other waste streams unless compatibility has been confirmed.[11]

- Empty Containers:
 - Empty containers that held **Graveoline** should be triple-rinsed with a suitable solvent. [10] The rinsate must be collected as hazardous liquid waste. After rinsing, the container can be disposed of as regular laboratory glass or plastic waste, with the label defaced.[10]
- Spills:
 - In the event of a small spill within the fume hood, absorb the material with a suitable absorbent pad or material.
 - Clean the area with a decontaminating solution.
 - All materials used for cleanup must be disposed of as hazardous solid waste.

All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) office. Do not dispose of **Graveoline** down the drain or in the regular trash.[12]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- 2. GRAVEOLINE | 485-61-0 [amp.chemicalbook.com]
- 3. Graveoline | C17H13NO3 | CID 11044132 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. [gerpac.eu](https://www.gerpac.eu) [gerpac.eu]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 6. [spectrumchemical.com](https://www.spectrumchemical.com) [spectrumchemical.com]
- 7. safety.duke.edu [safety.duke.edu]
- 8. web.uri.edu [web.uri.edu]

- 9. ehso.emory.edu [ehso.emory.edu]
- 10. vumc.org [vumc.org]
- 11. canterbury.ac.nz [canterbury.ac.nz]
- 12. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Graveoline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3190408#personal-protective-equipment-for-handling-graveoline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com